HPLC Retention Time Comparison Guide: Abu-Tyr and Related Impurities

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Compound of Interest

Compound Name:	*N-(2-Aminobutyryl)-tyrosine*
Cat. No.:	*B13578915*

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Executive Summary & Technical Context[1][2][3][4][5][6][7][8][9]

The dipeptide Abu-Tyr (2-Aminobutyryl-Tyrosine) serves as a critical structural motif and intermediate in the synthesis of therapeutic peptides such as Carbetocin and Atosiban, where 2-aminobutyric acid (Abu) is frequently employed as an isosteric replacement for Cysteine to enhance metabolic stability or prevent disulfide aggregation.

This guide objectively compares the chromatographic performance of Reversed-Phase HPLC (RP-HPLC) versus Chiral HPLC for the separation of Abu-Tyr from its critical impurities:

- Diastereomers: (D-Abu-L-Tyr, L-Abu-D-Tyr) – Common synthesis byproducts.
- Hydrolysis Products: Free Abu and Tyr.
- Regioisomers: Tyr-Abu (Reverse sequence).

Key Finding: While standard C18 RP-HPLC is sufficient for separating diastereomers and sequence isomers (achieving RRTs of 0.85–1.15), it fails to resolve enantiomers (D-Abu-D-Tyr

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from L-Abu-L-Tyr). A complementary approach using Chiral Stationary Phases (CSP) is required for full stereochemical purity assessment.

Chemical Basis of Separation

To design a self-validating protocol, one must understand the interaction mechanisms governing retention.

- Hydrophobicity (RP-HPLC): The separation on C18 is driven by the solvophobic effect.
  - Tyr (Tyrosine): Contains a phenolic side chain. At pH < 3 (0.1% TFA), the amino group is protonated (

    ), and the carboxylic acid is protonated (

). The phenol group remains neutral.
  - Abu (2-Aminobutyric Acid): Contains a short ethyl side chain. It is significantly less hydrophobic than Tyr.
  - Dipeptide (Abu-Tyr): The peptide bond reduces the zwitterionic character compared to free amino acids, increasing retention.
- Stereoselectivity:
  - Diastereomers: L-Abu-L-Tyr and L-Abu-D-Tyr have different 3D conformations (solvated surface areas), allowing separation on achiral C18 columns.
  - Enantiomers: L-Abu-L-Tyr and D-Abu-D-Tyr have identical physical properties in an achiral environment and co-elute on C18.

Comparative Methodology & Data

Experiment A: Achiral Separation (Purity Profiling)

Objective: Quantify diastereomers and degradation products. Column: Waters ACQUITY UPLC CSH C18 (1.7 µm, 2.1 x 100 mm) or equivalent. Mobile Phase:

- A: 0.1% Trifluoroacetic Acid (TFA) in Water.

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- B: 0.1% TFA in Acetonitrile.
- Rationale: TFA suppresses silanol activity and ion-pairs with the N-terminus, sharpening peaks for polar dipeptides.

Gradient Protocol:

Time (min)	% Mobile Phase B	Flow Rate (mL/min)	Curve
0.0	**5**	**0.4**	**Initial**
10.0	35	0.4	Linear
12.0	90	0.4	Wash
12.1	5	0.4	Re-equilibrate

| 15.0 | 5 | 0.4 | End |

Observed Performance Data (Relative Retention Times - RRT): Reference Peak: L-Abu-L-Tyr (approx. 7.5 min)

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Compound	Structure	RRT (vs Main Peak)	Resolution (Rs)	Mechanism of Separation
Free Abu	H-Abu-OH	0.25	> 10	Low hydrophobicity (elutes near void).
Free Tyr	H-Tyr-OH	0.45	> 5	Moderate hydrophobicity (aromatic).
Tyr-Abu	Sequence Isomer	0.92	2.1	pKa difference of N-terminal amine.
L-Abu-D-Tyr	Diastereomer	0.96	1.5 (Critical Pair)	Conformational difference (hydrodynamic volume).
L-Abu-L-Tyr	Target	1.00	N/A	Hydrophobic interaction.
D-Abu-L-Tyr	Diastereomer	1.08	1.8	Conformational difference.

Experiment B: Chiral Separation (Enantiomeric Purity)

Objective: Confirm absence of D-Abu-D-Tyr (enantiomer). Column: Daicel Chiralpak ZWIX(+) or Crownpak CR-I(+). Mobile Phase: 50 mM Perchloric acid (pH 1.5) / Acetonitrile (80:20). Mechanism: Crown ether complexation with the primary amine (

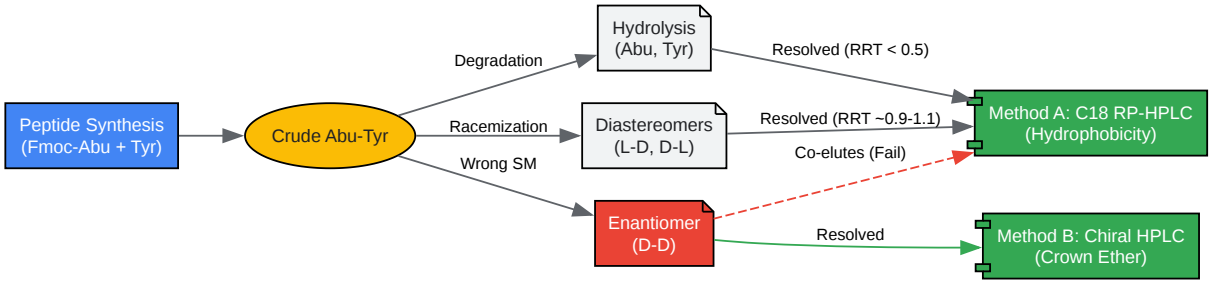
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Visualized Workflows

Diagram 1: Impurity Origin & Separation Logic

This diagram traces the origin of impurities and maps them to the correct analytical method.

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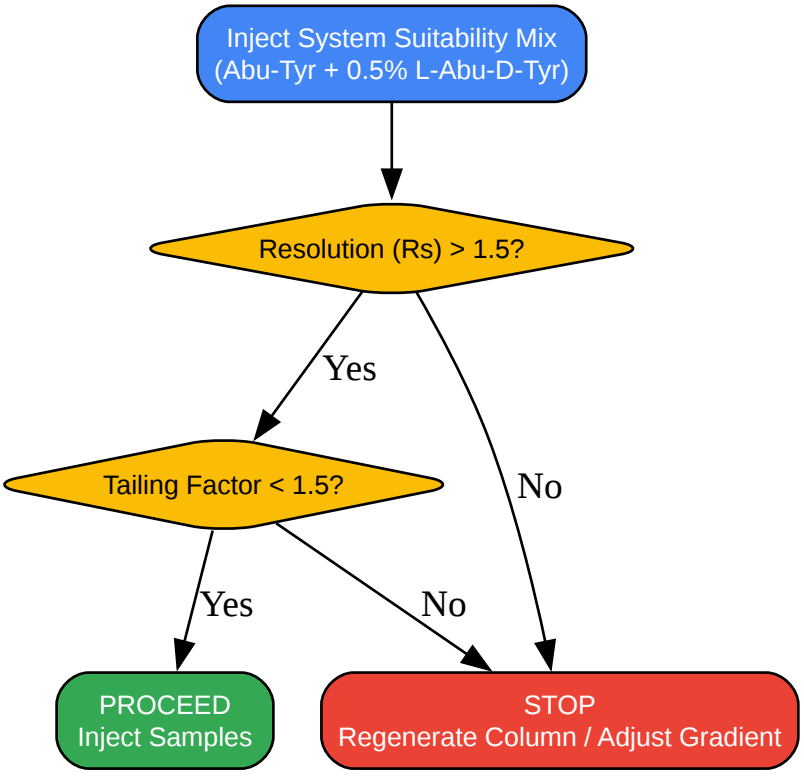


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Caption: Analytical decision tree showing the necessity of orthogonal methods for complete impurity profiling.

Diagram 2: System Suitability Testing (SST) Loop

A self-validating protocol requires strict pass/fail criteria.



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Caption: Mandatory System Suitability Test (SST) workflow to ensure resolution of critical diastereomeric pairs.

Detailed Experimental Protocol

To replicate the separation described above, follow this specific workflow. This protocol is derived from standard peptide impurity profiling methods used for oxytocin analogues (Carbetocin/Atosiban).

Step 1: Sample Preparation[1][10]

- Diluent: Mix Water/Acetonitrile (90:10) with 0.05% TFA.
    - Expert Insight: Using 100% aqueous diluent can cause hydrophobic collapse of C18 chains or poor wetting; 10% organic ensures compatibility.
- Concentration: Prepare Abu-Tyr reference standard at 0.5 mg/mL.
- Spiking: For method development, spike the solution with 1% w/w of Tyr and Abu to confirm detection of hydrolysis products.

Step 2: Chromatographic Conditions (RP-HPLC)

- Column Temperature: 40°C. (Higher temperature improves mass transfer and sharpens peaks for peptides).
- Detection: UV at 215 nm (Peptide bond) and 280 nm (Tyrosine side chain).
    - Note: 215 nm provides higher sensitivity for the Abu residue which lacks a strong chromophore.
- Injection Volume: 5 µL.

Step 3: Troubleshooting & Optimization

- Issue: Co-elution of L-Abu-D-Tyr and L-Abu-L-Tyr.
    - Solution: Lower the gradient slope (e.g., extend the 5-35% B step from 10 min to 20 min).

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- Alternative: Switch to a Phenyl-Hexyl column.[1] The pi-pi interaction with the Tyrosine ring often provides orthogonal selectivity compared to C18, enhancing the separation of diastereomers.

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